

In-Depth Technical Guide: Mao-IN-5 Binding Affinity and Kinetics

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Compound of Interest

Compound Name: Mao-IN-5
Cat. No.: B12376805

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This technical guide provides a comprehensive overview of the binding affinity and kinetics of **Mao-IN-5**, a compound identified as a dual inhibitor of both monoamine oxidase A (MAO-A) and monoamine oxidase B (MAO-B). This document synthesizes available quantitative data, details relevant experimental methodologies, and visualizes the pertinent biological pathways and experimental workflows.

Core Data Summary

Mao-IN-5, also referred to as MAO-A/B-IN-5 and identified by the ZINC database ID ZINC000016952895, has been evaluated for its inhibitory activity against both isoforms of monoamine oxidase. The available data on its binding affinity is presented in terms of IC₅₀ values, which represent the concentration of the inhibitor required to reduce the activity of the enzyme by 50%.

Parameter	MAO-A	MAO-B	Reference
IC ₅₀	73.88 μ M	91.08 μ M	

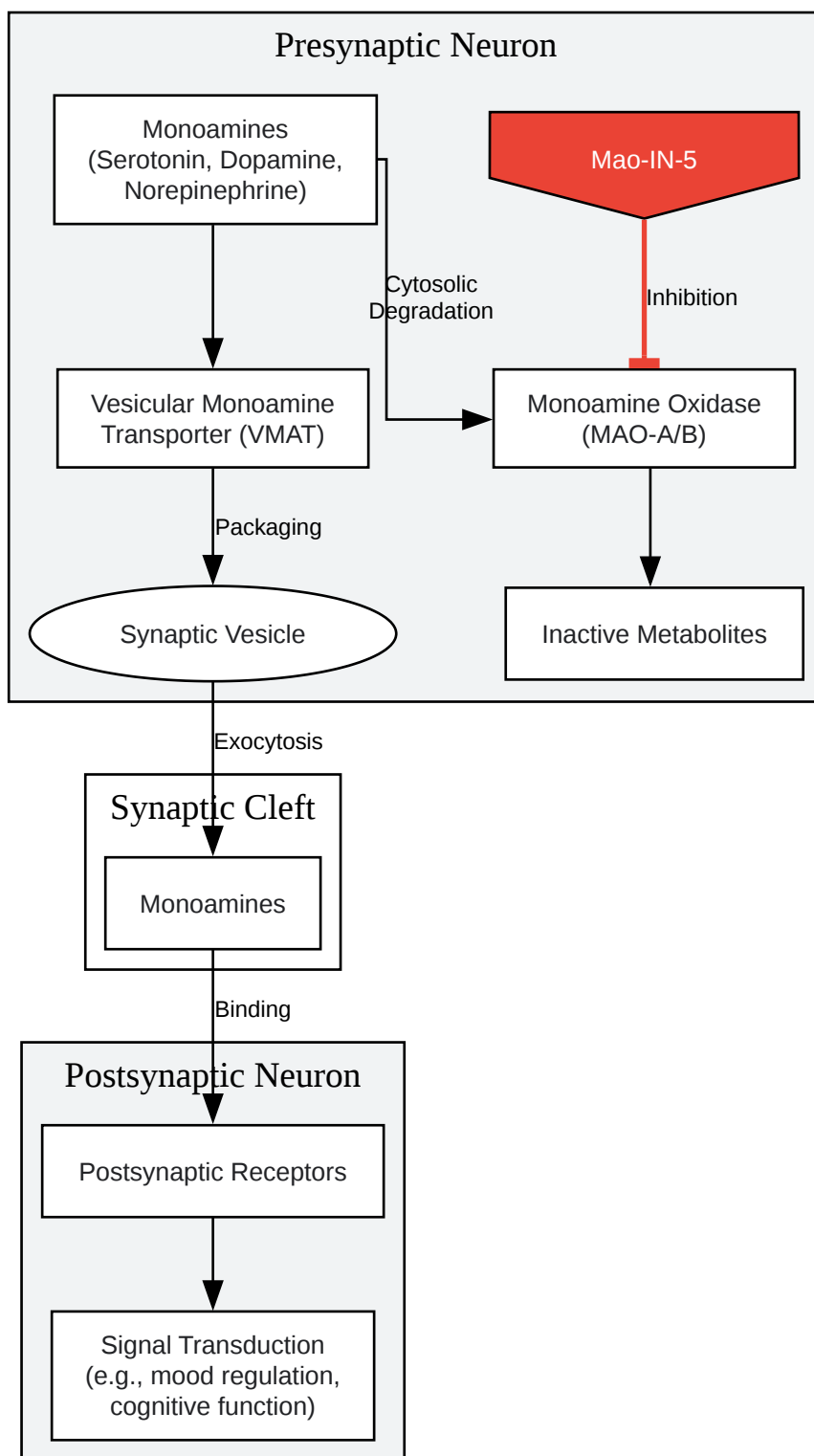
Table 1: Binding Affinity of **Mao-IN-5** against MAO-A and MAO-B.

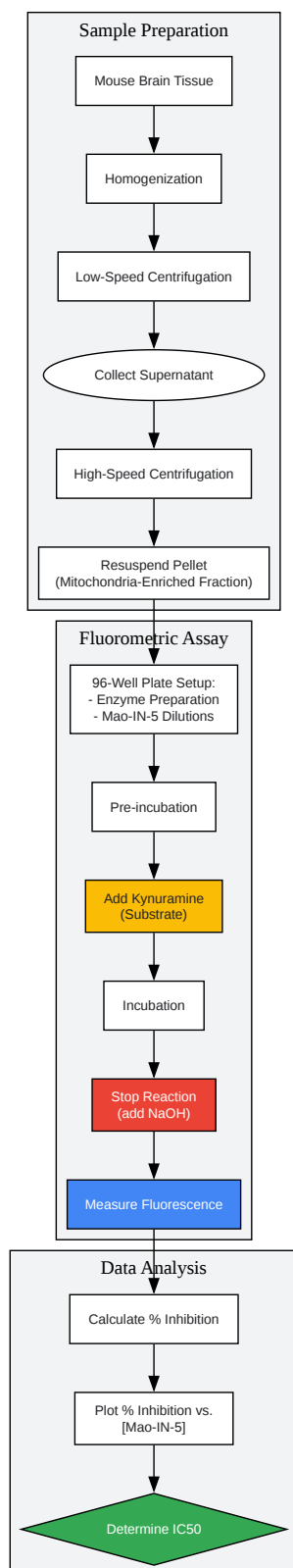
At present, detailed kinetic parameters such as the inhibition constant (K_i), association rate constant (k_{on}), and dissociation rate constant (k_{off}) for **Mao-IN-5** have not been publicly

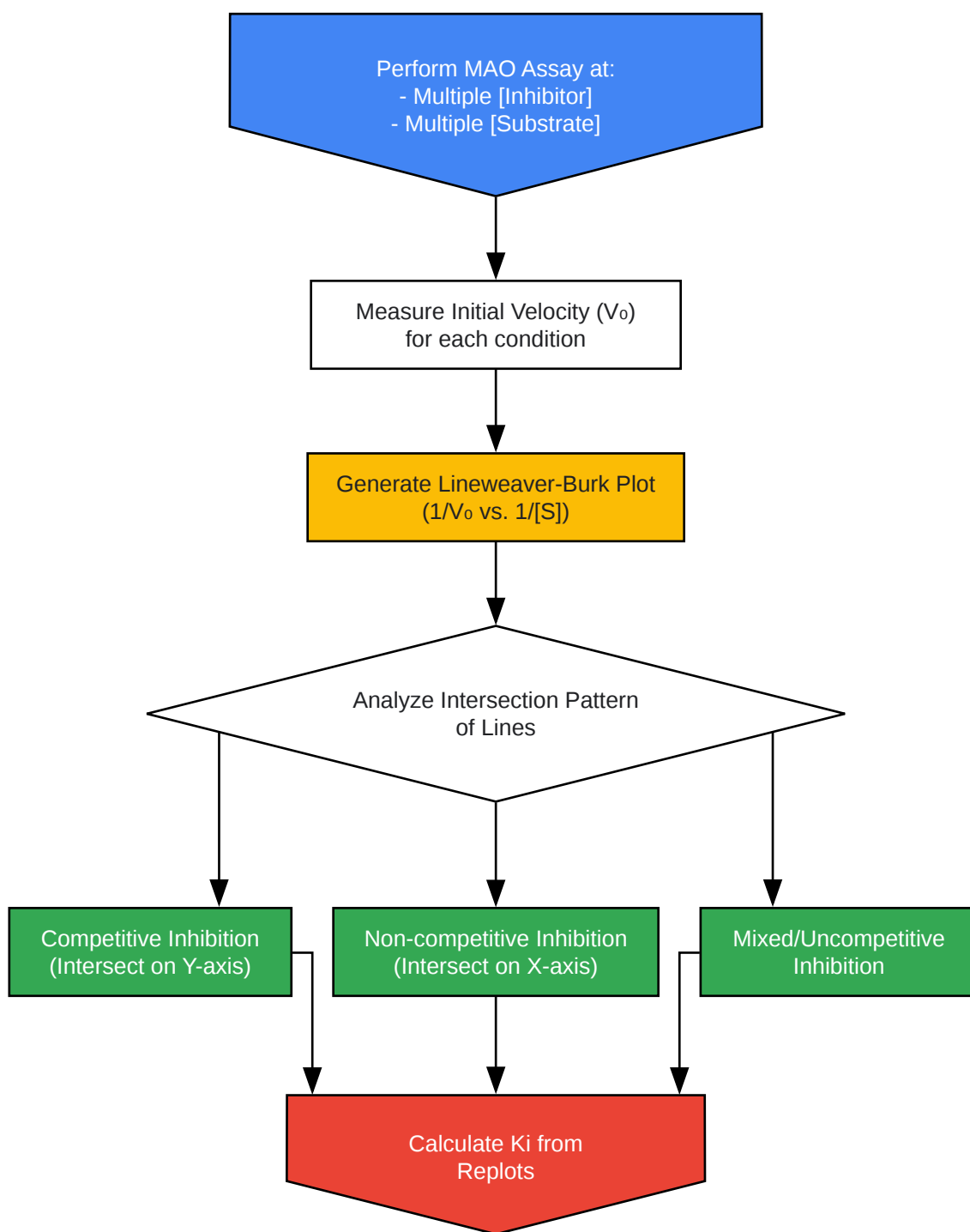
documented. Further research is required to fully characterize its kinetic profile and to determine the precise nature of its interaction with the MAO enzymes, including whether the inhibition is competitive, non-competitive, or uncompetitive. Additionally, studies to confirm the reversibility of **Mao-IN-5** binding are necessary for a complete understanding of its mechanism of action.

Signaling Pathway of MAO Inhibition

Monoamine oxidases are critical enzymes in the catabolism of monoamine neurotransmitters. By inhibiting MAO-A and MAO-B, **Mao-IN-5** is presumed to increase the synaptic concentrations of key neurotransmitters such as serotonin, norepinephrine, and dopamine. This modulation of neurotransmitter levels is the primary mechanism through which MAO inhibitors exert their therapeutic effects in neurological disorders. The general signaling pathway affected by MAO inhibition is depicted below.







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